

Phenkapton historical use and application

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Phenkapton

CAS No.: 2275-14-1

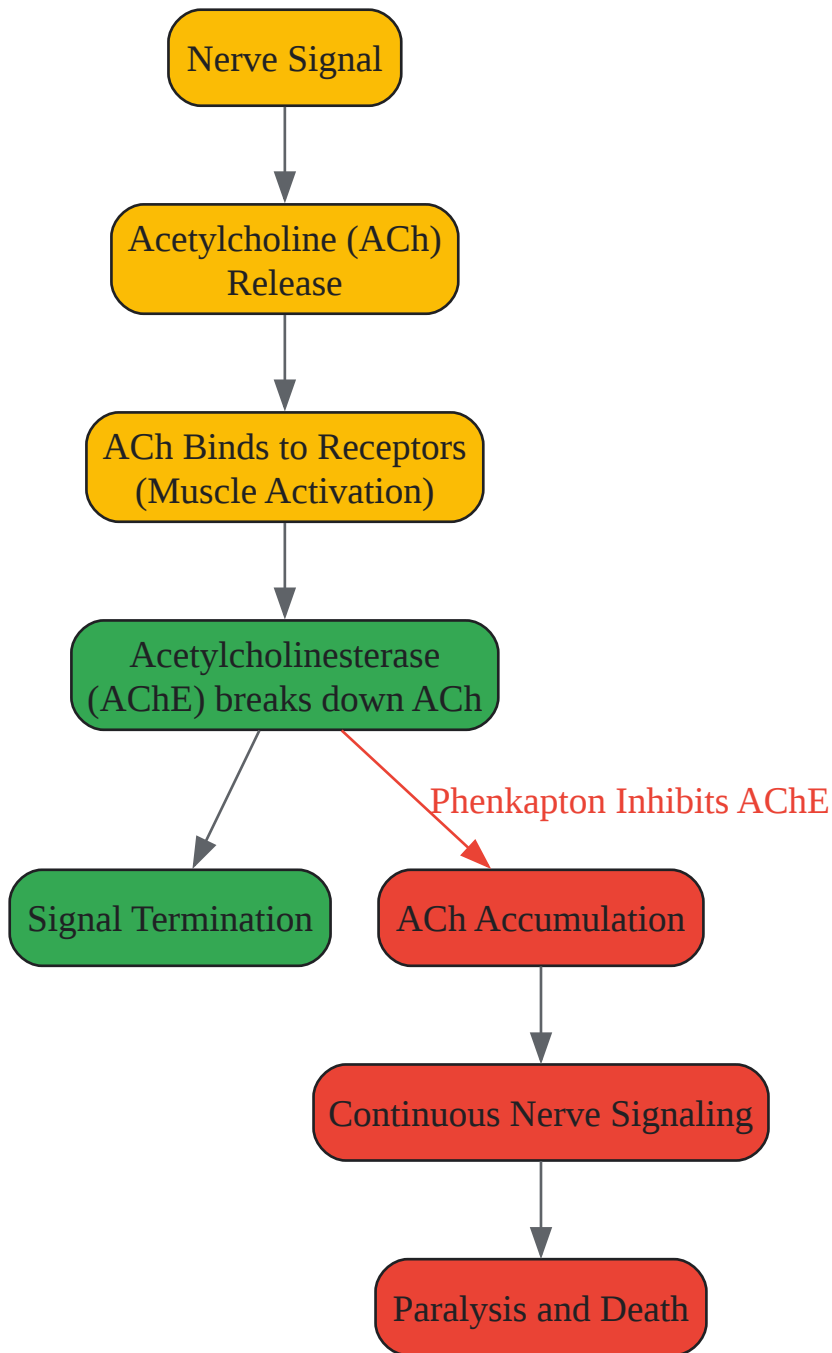
Cat. No.: S576430

Get Quote

Phenkapton Technical Overview

Phenkapton is an organophosphate insecticide and acaricide that was historically used to control pests like red spider mites, thrips, and mealybugs on crops such as fruit, vegetables, and cotton [1]. Its use has been discontinued and it is **not approved** under current EC regulations [1].

The compound acts as an **acetylcholinesterase (AChE) inhibitor**, belonging to the IRAC insecticide resistance class **1B** [1]. By inhibiting the AChE enzyme, it prevents the breakdown of acetylcholine in the synaptic cleft, leading to sustained nerve excitation, paralysis, and death in target insects and mites. The following diagram illustrates this mode of action.



[Click to download full resolution via product page](#)

Chemical Properties and Environmental Fate

The table below summarizes key physicochemical data for **Phenkapton** [1].

Property	Value	Classification
Chemical Formula	C ₁₁ H ₁₅ Cl ₂ O ₂ PS ₃ [1]	--
Molecular Mass	377.31 g/mol [1]	--
IUPAC Name	S-2,5-dichlorophenylthiomethyl O,O-diethyl phosphorodithioate [1]	--
CAS RN	2275-14-1 [1]	--
Water Solubility	0.044 mg/L (at 20 °C, pH 7) [1]	Low
Octanol-Water Partition Coefficient (Log P)	5.84 [1]	High
Bio-concentration Factor (BCF)	Cannot be calculated [1]	--
Mammalian Acute Oral LD ₅₀	44 mg/kg [1]	High toxicity
Status	Obsolete, not approved [1]	--

Ecotoxicological Profile and Regulatory Status

Phenkapton presents significant environmental and toxicological concerns [1]:

- **High mammalian toxicity**, with an acute oral LD₅₀ of 44 mg/kg [1].
- **High potential for bioaccumulation**, indicated by its high Log P value of 5.84 [1].
- It is classified as a **"forever chemical"** under environmental hazard rules due to its high aquatic toxicity and potential for bioaccumulation [1].
- The compound is **obsolete** and its regulatory status is "Not approved" under EC Regulation 1107/2009 [1].

Information Limitations and Further Research

This guide is constrained by the information available in the Pesticide Properties DataBase (PPDB) [1]. As an obsolete compound, detailed primary literature and specific experimental protocols for its synthesis and

testing are not readily accessible through current search results.

For further investigation, you may consider:

- **Historical Patent Search:** Exploring historical patents from the original manufacturer (Ciba-Geigy) may yield more detailed synthesis protocols [1].
- **Legacy Regulatory Documents:** Searching archives of regulatory agencies like the US EPA for older registration documents could provide additional toxicological and environmental study details.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Phenkapton (Ref: ENT 25585) - AERU [sitem.herts.ac.uk]

To cite this document: Smolecule. [Phenkapton historical use and application]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b576430#phenkapton-historical-use-and-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com